

A Technical Guide to the Discovery and Synthesis of Ethylene Adipate

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This technical guide provides a comprehensive overview of the discovery, history, and synthesis of ethylene adipate, a significant aliphatic polyester. The document details the seminal work of Wallace Carothers, outlines key experimental protocols for its synthesis, and presents quantitative data to inform researchers in their applications of this versatile polymer.

Historical Overview and Discovery

The synthesis of ethylene adipate is rooted in the pioneering work on linear polyesters conducted by Wallace Hume Carothers and his research group at DuPont in the early 1930s.^[1] ^[2] This fundamental research was part of a broader investigation into polymerization and ring formation, which laid the theoretical and experimental groundwork for the field of polymer chemistry.^[1]^[2] Carothers' team systematically studied the reactions of diols with dicarboxylic acids to form polyesters.^[1]

Initially, the focus was on creating synthetic fibers that could serve as alternatives to natural fibers like silk.^[3] In April 1930, a member of Carothers' lab, Julian Hill, produced a high-molecular-weight polyester that could be drawn into a fiber.^[2] However, these early aliphatic polyesters, including what would have been forms of ethylene adipate, were found to have low melting points, making them unsuitable for textile applications.^[3] This perceived limitation led Carothers to shift his focus to polyamides, which ultimately resulted in the landmark invention of nylon.^[3] Despite not being immediately commercialized as a fiber, Carothers' foundational research on polyesters was a critical step in understanding condensation polymerization and

established the fundamental principles for the synthesis of materials like poly(ethylene adipate) (PEA).^[2]

Synthesis of Ethylene Adipate

Poly(ethylene adipate) is most commonly synthesized via polycondensation or ring-opening polymerization.^[4] The choice of method can influence the polymer's final properties, such as its molecular weight and molecular weight distribution.^[5]

Polycondensation

Polycondensation is the most prevalent method for synthesizing PEA.^[4] It typically involves the reaction of ethylene glycol with adipic acid or its dimethyl ester derivative, dimethyl adipate.^[4]

2.1.1 Melt Polycondensation of Ethylene Glycol and Adipic Acid

This is a two-step process involving an initial esterification followed by polycondensation.^[6]

- Step 1: Esterification: Equimolar amounts of ethylene glycol and adipic acid are heated together. To compensate for the potential loss of the more volatile ethylene glycol, a slight excess of the diol is sometimes used.^[7] The mixture is heated to temperatures ranging from 160-220°C under a nitrogen atmosphere to drive off the water formed during the reaction.^[6] ^[8] This stage results in the formation of low-molecular-weight oligomers.
- Step 2: Polycondensation: A catalyst is added, and the temperature is increased to 220-250°C while applying a vacuum.^{[3][6]} The vacuum helps to remove the remaining water and ethylene glycol, driving the equilibrium towards the formation of a high-molecular-weight polymer.^[3] Common catalysts include tetraisopropyl titanate (TPT) and stannous chloride.^[3] ^[4]

2.1.2 Polycondensation of Ethylene Glycol and Dimethyl Adipate

An alternative to using adipic acid is to use its ester, dimethyl adipate.^[4]

- Process: Equal molar amounts of ethylene glycol and dimethyl adipate are mixed and heated in stages, for instance, to 100°C, then 150°C, and finally 180°C, under a nitrogen

atmosphere.[4] The byproduct of this transesterification reaction is methanol, which is distilled off to drive the reaction to completion.[4]

Ring-Opening Polymerization (ROP)

A less common but effective method for producing PEA with a controlled molecular weight and narrow molecular weight distribution is the ring-opening polymerization of cyclic oligo(ethylene adipate)s (COEAs).[9][10]

- Process: COEAs are first synthesized via a pseudo-high dilution condensation reaction of adipoyl chloride with ethylene glycol.[9] These cyclic oligomers are then subjected to melt polymerization at temperatures around 200°C in the presence of a catalyst, such as Ti(n-C₄H₉O)₄ or di-n-butyltin oxide.[9][10][11] This method avoids the production of a small molecule byproduct during the polymerization step.[12]

Experimental Protocols

Protocol for Two-Step Melt Polycondensation of Ethylene Glycol and Adipic Acid

This protocol is adapted from a typical laboratory-scale synthesis.[6]

Materials:

- Adipic acid
- Ethylene glycol (molar ratio to adipic acid: 1.1:1)
- Tetraisopropyl titanate (TBT) catalyst (e.g., 400 ppm)[6]
- Nitrogen gas supply
- Vacuum pump

Equipment:

- Three-necked round-bottom flask

- Mechanical stirrer
- Condenser
- Nitrogen inlet
- Heating mantle or salt bath

Procedure:

- Esterification:
 - Charge the round-bottom flask with adipic acid and ethylene glycol.
 - Purge the reactor with nitrogen gas for 15-20 minutes to create an inert atmosphere.
 - Begin stirring the mixture at a constant rate (e.g., 250 rpm).[6]
 - Gradually heat the reaction mixture from 180°C to 220°C over 4 hours.[6] Water will be produced and should be collected in the condenser.
- Polycondensation:
 - After the theoretical amount of water has been collected, cool the mixture slightly and add the TBT catalyst.
 - Gradually apply a high vacuum (e.g., 5.0 Pa) to the system.[6]
 - Increase the temperature to 230°C and the stirring speed to 400 rpm.[6]
 - Continue the reaction under vacuum for approximately 2 hours to increase the molecular weight of the polymer.[6]
- Purification:
 - Cool the reactor to room temperature and dissolve the resulting polymer in a minimal amount of chloroform.[4]

- Precipitate the polymer by slowly adding the chloroform solution to a large excess of cold methanol with vigorous stirring.[4]
- Collect the purified poly(ethylene adipate) by filtration and dry it in a vacuum oven at a low temperature.

Protocol for Ring-Opening Polymerization of Cyclic Oligo(ethylene adipate)s

This protocol is based on a representative ROP synthesis.[10]

Materials:

- Cyclic oligo(ethylene adipate)s (C-OEA)
- Di-n-butyltin oxide catalyst
- Chloroform (for catalyst dissolution)

Equipment:

- Polymerization tube
- Vacuum line
- Heating bath

Procedure:

- Preparation:
 - Place the C-OEA in a polymerization tube.
 - Dissolve the di-n-butyltin oxide catalyst in a small amount of chloroform and add it to the C-OEA.
 - Remove the chloroform under vacuum.

- Polymerization:
 - Seal the polymerization tube under vacuum.
 - Immerse the tube in a preheated bath at 180-200°C.[10]
 - The polymerization time can range from 1 to 24 hours, depending on the desired molecular weight.[10]
- Work-up:
 - Cool the tube to room temperature.
 - The resulting polymer can be used as is or dissolved in a suitable solvent and reprecipitated for further purification if necessary.

Data Presentation

The following tables summarize quantitative data from various synthesis methods for ethylene adipate.

Table 1: Polycondensation Reaction Parameters and Resulting Polymer Properties

| Monomers | Catalyst | Catalyst Conc. | Temp (°C) | Time (h) | Molar Ratio (Diol: Diacid) | | | | Yield (%) | Reference |
|--------------------------|-------------------------|----------------|-------------|----------|----------------------------|------------|-----------|---|-----------|-----------|
| | | | | | Mn (g/mol) | Mw (g/mol) | | | | |
| Ethylene | Tetraisopropyl titanate | | 25-50 mg/kg | 220-250 | - | - | 1000-4000 | - | - | [3][13] |
| Glycol, Adipic Acid | e | | | | | | | | | |
| Ethylene | | | | | | | | | | |
| Glycol, Adipic Acid | H3PO4 | 0.5% w/w | 190 | 24 | 1.25:1 | - | >10000 | - | - | [7] |
| Ethylene | | | | | | | | | | |
| Glycol, Dimethyl Adipate | - | - | 100 -> 180 | - | 1:1 | - | - | - | - | [4] |
| Ethylene | | | | | | | | | | |
| Glycol, Adipic Acid | - | - | - | - | - | - | - | - | - | |

Table 2: Ring-Opening Polymerization Parameters and Resulting Polymer Properties

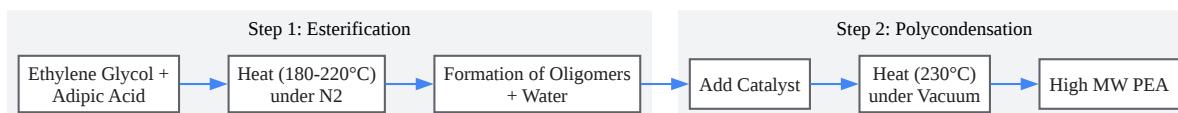
| Monomer | Catalyst | Temp (°C) | Time (h) | Mn (g/mol) | Mw (g/mol) | Yield (%) | Reference |
|---------|---------------------|-----------|----------|--------------|--------------|-----------|-----------|
| C-OEA | Di-n-butyltin oxide | 180-200 | 1-24 | 3,000-23,000 | 5,000-60,000 | up to 100 | [10] |
| C-OEA | Ti(n-C4H9O)4 | 200 | - | - | - | - | [9][11] |

Table 3: Physical and Mechanical Properties of Poly(ethylene adipate)

| Property | Value | Reference |
|----------------------------|---------------------|-----------|
| Melting Point (Tm) | 55 °C | [4] |
| Glass Transition Temp (Tg) | -50 °C | [4] |
| Density | 1.183 g/mL at 25 °C | [4] |
| Tensile Modulus | 312.8 MPa | [4] |
| Tensile Strength | 13.2 MPa | [4] |
| Elongation at Break | 362.1% | [4] |

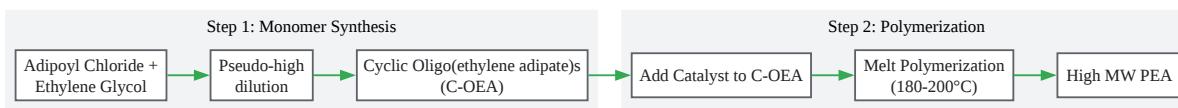
Visualizations

Experimental Workflows



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Caption: Workflow for the two-step melt polycondensation of ethylene adipate.



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Caption: Workflow for the synthesis of ethylene adipate via ring-opening polymerization.

Reaction Pathway

Caption: General reaction for the polycondensation of ethylene adipate.

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